

2,2-Bis(3-aminophenyl)hexafluoropropane CAS number and structure

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Compound of Interest

Compound Name:	2,2-Bis(3-aminophenyl)hexafluoropropane
Cat. No.:	B1268579

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An In-depth Technical Guide to **2,2-Bis(3-aminophenyl)hexafluoropropane**

Introduction

2,2-Bis(3-aminophenyl)hexafluoropropane, a fluorinated aromatic diamine, is a critical monomer in the synthesis of high-performance polymers, particularly polyimides. The incorporation of the hexafluoroisopropylidene $-(CF_3)_2C-$ group into the polymer backbone imparts a unique combination of desirable properties, including enhanced thermal stability, improved solubility, lower dielectric constant, and high gas permeability. This technical guide provides a comprehensive overview of its chemical identity, structure, a representative synthesis protocol, its principal application in polymer science, and essential safety information. This document is intended for researchers, chemists, and material scientists engaged in the development of advanced materials.

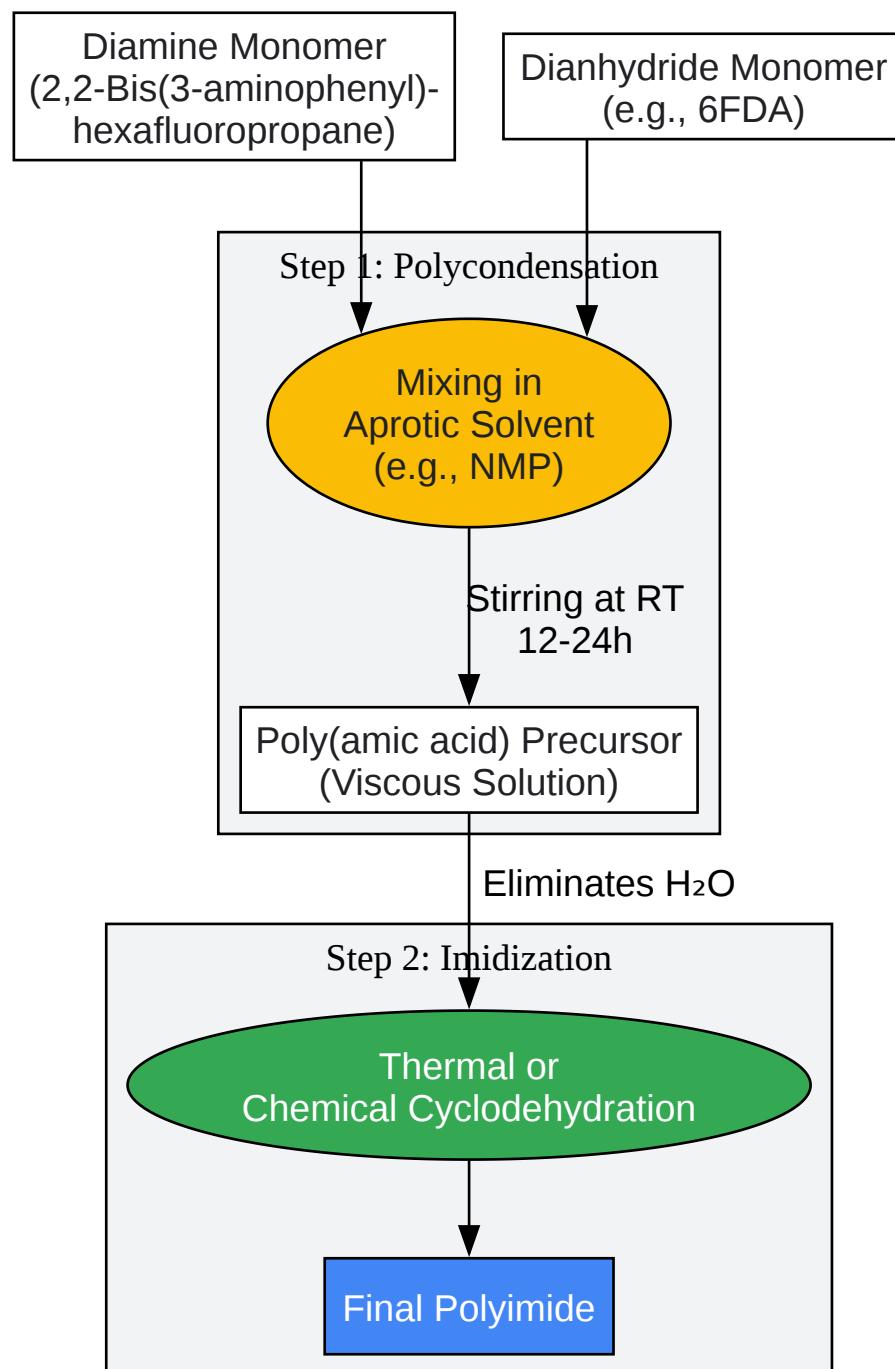
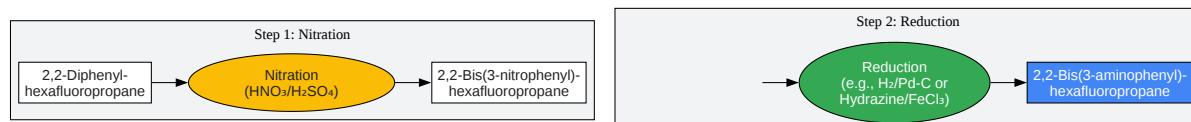
Chemical Identity and Properties

The fundamental properties of **2,2-Bis(3-aminophenyl)hexafluoropropane** are summarized below. These characteristics are crucial for its application as a monomer in polymerization reactions, influencing reaction kinetics, polymer molecular weight, and the final properties of the material.

Identifier	Value	Reference
CAS Number	47250-53-3	[1]
IUPAC Name	3-[2-(3-aminophenyl)-1,1,1,3,3,3-hexafluoropropan-2-yl]aniline	[1]
Synonyms	3,3'- (Hexafluoroisopropylidene)dianiline	[2]
Molecular Formula	C ₁₅ H ₁₂ F ₆ N ₂	[1]
Molecular Weight	334.26 g/mol	[1]
Melting Point	74-79 °C	[2]
Boiling Point	348.5 °C at 760 mmHg	[3]

Chemical Structure

The molecular structure features a central hexafluoroisopropylidene bridge connecting two aniline (aminophenyl) rings at the meta-position. This bulky, electron-withdrawing fluorine-containing group sterically hinders chain packing, which increases the free volume and enhances the solubility of the resulting polymers.



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References

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- 2. 2,2-Bis(3-aminophenyl)hexafluoropropane | 47250-53-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcicchemicals.com]
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